

Essential Guide to the Proper Disposal of SG3-179

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Compound of Interest

Compound Name: SG3-179

Cat. No.: B14750684

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This document provides critical safety and logistical information for the proper handling and disposal of **SG3-179**, a potent inhibitor of BET bromodomain proteins, JAK2, and FLT3.[1] Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties of SG3-179

A summary of the key quantitative data for **SG3-179** is presented below. This information is crucial for safe handling and storage.

Property	Value
CAS Number	1877286-78-6
Chemical Formula	C28H35ClFN7O3S
Molecular Weight	604.14 g/mol
Exact Mass	603.2195
Elemental Analysis	C: 55.67%, H: 5.84%, Cl: 5.87%, F: 3.14%, N: 16.23%, O: 7.94%, S: 5.31%
Storage Conditions	Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C.[2]

Immediate Safety and Handling Precautions

Before handling **SG3-179**, it is imperative to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3][4] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[5] In case of accidental contact, follow these first-aid measures:

- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin area thoroughly with large amounts of water.[5]
- Eye Contact: Flush eyes immediately with large amounts of water for at least 15 minutes, separating the eyelids to ensure thorough rinsing.[5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen or perform cardiopulmonary resuscitation (CPR) if necessary.[5]
- Ingestion: Wash out the mouth with water. Do not induce vomiting.[5]

In all cases of exposure, seek immediate medical attention.

Step-by-Step Disposal Protocol for SG3-179

As a specific Safety Data Sheet (SDS) for **SG3-179** with detailed disposal instructions is not publicly available, researchers must adhere to general best practices for chemical waste management and consult their institution's Environmental Health and Safety (EHS) department for specific guidance.[6] The following protocol provides a general framework for the safe disposal of **SG3-179** and associated waste.

Step 1: Waste Identification and Segregation

- Identify all waste streams containing **SG3-179**. This includes:
 - Pure, unused **SG3-179** powder.
 - Solutions containing **SG3-179**.
 - Contaminated labware (e.g., pipette tips, centrifuge tubes, glassware).

- Contaminated PPE (e.g., gloves, disposable lab coats).
- Segregate **SG3-179** waste from other laboratory waste streams. Do not mix with incompatible chemicals, as this could lead to dangerous reactions.[\[6\]](#)

Step 2: Containerization

- Use a designated, chemically compatible, and leak-proof waste container for all **SG3-179** waste.
- The container must be in good condition with a secure lid.[\[6\]](#)
- Clearly label the container with "Hazardous Waste," the chemical name "**SG3-179**," and any other information required by your institution's EHS department.

Step 3: Storage of Waste

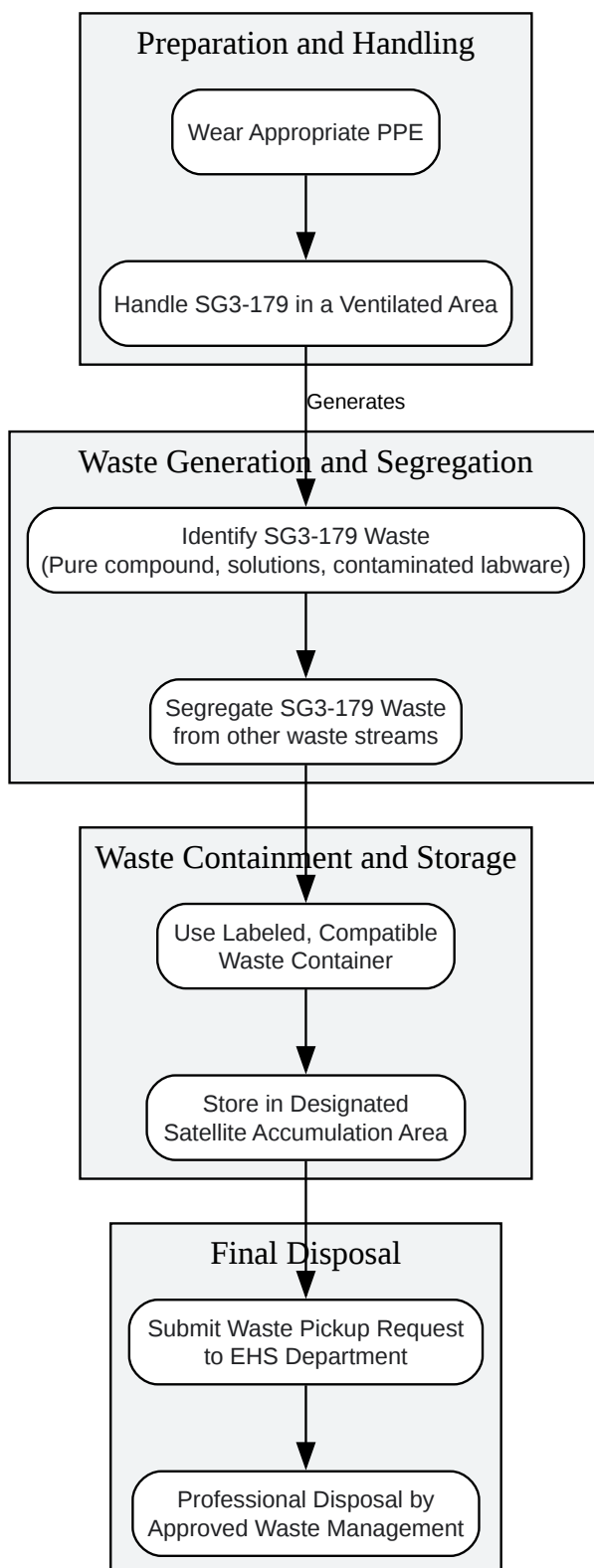
- Store the sealed and labeled waste container in a designated satellite accumulation area.
- This area should be secure, well-ventilated, and away from general laboratory traffic to minimize the risk of accidental spills or exposure.[\[6\]](#)

Step 4: Arranging for Disposal

- Once the waste container is full, or before the designated accumulation time limit is reached, submit a waste pickup request to your institution's EHS department.[\[6\]](#)
- Provide accurate and complete information about the waste composition and quantity to ensure safe and compliant disposal by trained professionals.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **SG3-179**.

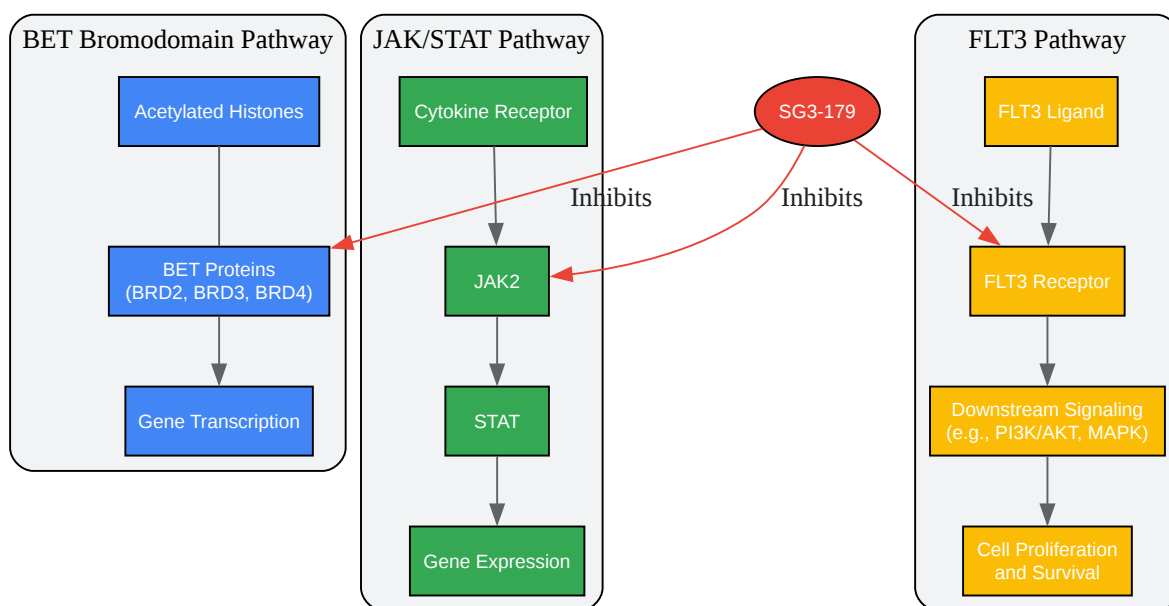


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SG3-179 Disposal Workflow

Signaling Pathway Context

SG3-179 is a dual inhibitor, targeting both BET bromodomains and the kinases JAK2 and FLT3.[1] Understanding its mechanism of action is crucial for its application in research. The diagram below illustrates the signaling pathways affected by **SG3-179**.



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Signaling Pathways Targeted by **SG3-179**

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